Structural Bioinformatics and Synthesis Validation of N-(2-Methoxy-5-methylphenyl)acetamide

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Compound of Interest

Compound Name:	*N-(2-Methoxy-5-methylphenyl)acetamide*
CAS No.:	*6962-44-3*
Cat. No.:	*B1585118*

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A Technical Guide on the Physicochemical Properties, Synthesis Workflows, and Pharmacological Context of InChI Key: POLMNXCVMYMLSF-UHFFFAOYSA-N

Executive Summary

N-(2-Methoxy-5-methylphenyl)acetamide, frequently referred to in industrial and medicinal chemistry as N-acetyl-p-cresidine, is a highly versatile organic compound characterized by its distinct amide functional group. Identified globally by the InChI Key POLMNXCVMYMLSF-UHFFFAOYSA-N, this molecule serves as a critical intermediate in the synthesis of complex azo dyes and is increasingly investigated for its pharmacological potential. This whitepaper provides researchers and drug development professionals with an authoritative, causality-driven guide to the compound's structural bioinformatics, self-validating synthesis protocols, and putative mechanisms of action.

Chemical Identity & Physicochemical Profiling

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The structural uniqueness of **N-(2-Methoxy-5-methylphenyl)acetamide** stems from the precise arrangement of its substituents on the phenyl ring. The presence of an electron-donating methoxy group at the ortho position and a methyl group at the meta position relative to the acetamide moiety dictates the molecule's steric hindrance and electronic distribution. According to data from the 1 [1], this specific configuration results in moderate polarity, which directly influences its solubility profile and its capacity to participate in hydrogen bonding networks within biological systems.

Quantitative Data Summary

The following table consolidates the critical physicochemical parameters of the compound, verified against standardized chemical registries 2 [2].

Property	Value
IUPAC Name	N-(2-Methoxy-5-methylphenyl)acetamide
InChI Key	POLMNXCVMYMLSF-UHFFFAOYSA-N
SMILES String	CC1=CC(=C(C=C1)OC)NC(=O)C
Molecular Formula	C10H13NO2
Molecular Weight	179.22 g/mol
Boiling Point	309.2 °C at 760 mmHg
Density	1.1 g/cm³
CAS Registry Number	6962-44-3

Causality-Driven Chemical Synthesis Workflow

The synthesis of **N-(2-Methoxy-5-methylphenyl)acetamide** is achieved via the nucleophilic acyl substitution of p-cresidine (2-methoxy-5-methylaniline). As an Application Scientist, it is critical to understand why specific reagents and conditions are selected, rather than merely following a recipe.

The Causality of Reagent Selection

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Why Acetic Anhydride over Acetyl Chloride? While acetyl chloride is a highly reactive acylating agent, it generates corrosive hydrogen chloride (HCl) gas as a byproduct. HCl rapidly protonates the primary amine of unreacted p-cresidine, forming an unreactive ammonium salt and prematurely stalling the reaction. Conversely, acetic anhydride generates acetic acid. Acetic acid is a significantly weaker acid that acts as a mild co-solvent, preserving the nucleophilicity of the amine and driving the reaction to completion without the need for a harsh external base.

Step-by-Step Synthesis Protocol

- Dissolution: Dissolve 1.0 equivalent of p-cresidine in a non-polar aprotic solvent (e.g., dichloromethane) under continuous magnetic stirring.
- Temperature Control: Submerge the reaction vessel in an ice bath to bring the internal temperature to 0–5°C. Causality: This suppresses the thermodynamic pathway leading to N,N-diacetylation, ensuring exclusive kinetic formation of the mono-acetamide.
- Acylation: Add 1.1 equivalents of acetic anhydride dropwise over 30 minutes.
- Propagation: Remove the ice bath and allow the mixture to stir at room temperature (20–25°C) for 2 hours.
- Aqueous Quench & Wash: Quench the reaction with distilled water to hydrolyze unreacted acetic anhydride. Transfer to a separatory funnel and wash the organic layer with saturated aqueous sodium bicarbonate ($NaHCO_3$). Causality: $NaHCO_3$ neutralizes the acetic acid byproduct, shifting it into the aqueous phase and preventing acid-catalyzed degradation of the product during concentration.
- Isolation: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. Recrystallize the crude solid from an ethanol/water mixture to yield the pure target compound.

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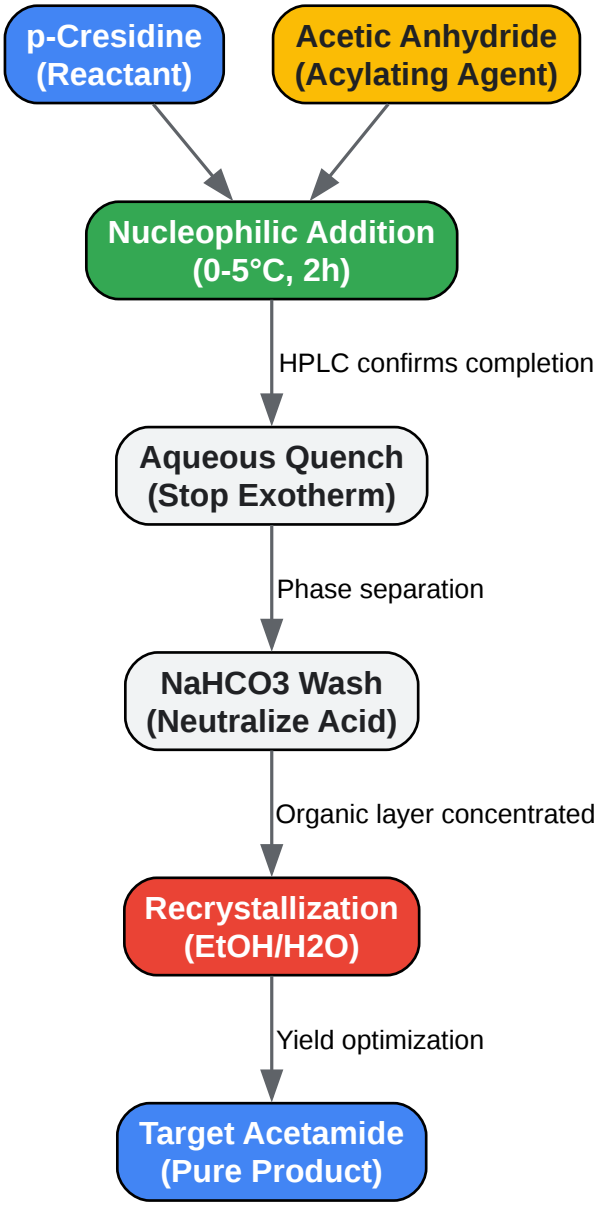

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*Workflow for the synthesis of **N-(2-Methoxy-5-methylphenyl)acetamide**.*

Analytical Validation Protocol (A Self-Validating System)

To ensure scientific integrity, the synthesis must be coupled with a self-validating analytical method. Based on established Environmental Protection Agency (EPA) protocols for aromatic amines 3 [3], High-Pressure Liquid Chromatography (HPLC) provides an optimal feedback loop for purity and reaction completion.

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HPLC-UV Methodology

- Stationary Phase: C18 ODS Column (e.g., Partisil 1025 ODS, 0.46 x 25 cm).
- Mobile Phase: Isocratic elution using 55% Methanol / 45% Water containing 0.5% Acetic Acid.
- Flow Rate: 1.0 mL/min.
- Detection: UV absorption at 280 nm.

The Self-Validating Feedback Loop

This protocol is inherently self-validating due to the predictable shift in polarity between the reactant and the product.

- Baseline Establishment: Inject a mixed standard of p-cresidine and N-acetyl-p-cresidine. p-cresidine (more polar due to the primary amine) will elute at approximately 6.0 minutes. The synthesized acetamide (less polar) will elute at exactly 7.0 minutes.
- Validation Logic: If the post-reaction chromatogram exhibits a peak at 6.0 minutes, the reaction is incomplete. This acts as an immediate, objective trigger to return the mixture to the reactor and add a stoichiometric excess of acetic anhydride. Only when the 6.0-minute peak is entirely absent (baseline resolution) is the synthesis validated as complete.

Pharmacological Relevance & Structural Logic

Beyond its industrial utility, **N-(2-Methoxy-5-methylphenyl)acetamide** has garnered attention in biomedical research. Recent studies highlight its potential as a putative analgesic, anti-inflammatory agent, and an inhibitor of tumor cell proliferation, specifically demonstrating efficacy against PC3 prostate cancer growth in xenograft mouse models 4 [4].

Mechanism of Action (MoA) Causality

The pharmacological activity of this compound is directly tied to its specific InChI Key structure:

- Hydrogen Bonding: The conversion of the amine to an acetamide introduces a rigid peptide-like bond that acts as a highly stable hydrogen bond donor/acceptor. This is critical for

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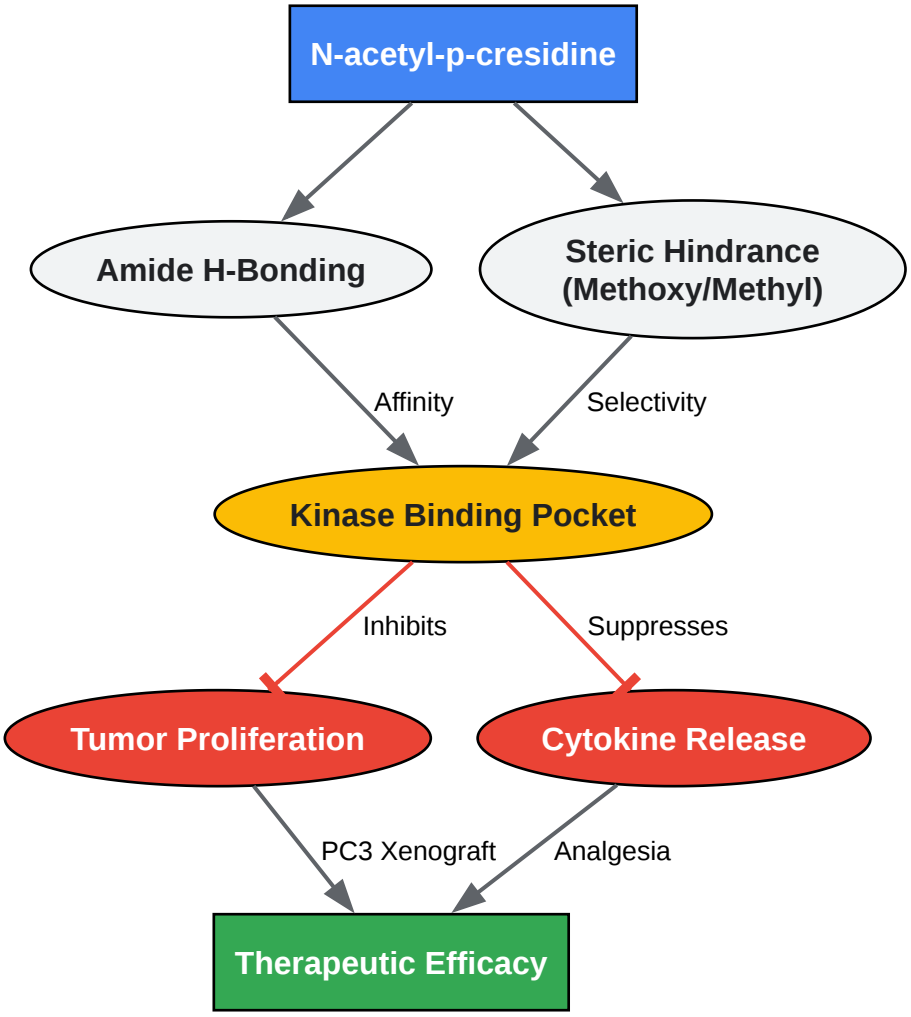
anchoring the molecule within the active sites of inflammatory kinases or cyclooxygenase (COX) enzymes.

- Steric Selectivity: The ortho-methoxy and meta-methyl groups project into the binding pocket, creating steric hindrance that prevents the molecule from binding to off-target receptors. This precise spatial arrangement is what confers its specific anti-proliferative properties while minimizing broad-spectrum toxicity.



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Putative pharmacological mechanisms and structural causality of the acetamide.

Conclusion

The InChI Key POLMNXCVMYMLSF-UHFFFAOYSA-N represents a structurally precise molecule where every functional group serves a distinct chemical and biological purpose. By

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understanding the causality behind its synthesis—specifically the thermodynamic control of acetic anhydride—and employing self-validating HPLC protocols, researchers can reliably produce and analyze **N-(2-Methoxy-5-methylphenyl)acetamide**. Its unique steric and electronic profile continues to make it a molecule of high interest for targeted drug development and advanced materials science.

References

- Title: Acetamide, N-(2-methoxy-5-methylphenyl)
- Title: CAS 6962-44-3: N-(2-Methoxy-5-methylphenyl)
- Source: Environmental Protection Agency (EPA)
- Title: CAS 6962-44-3 (N-(2-Methoxy-5-methylphenyl)-acetamide)

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- 2. CAS 6962-44-3: N-(2-Methoxy-5-methylphenyl)acetamide [cymitquimica.com]
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